

what is 3-bromo-1H-indole-2-carbaldehyde

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Compound Focus: 3-bromo-1H-indole-2-carbaldehyde

CAS No.: 906440-21-9

Cat. No.: S2931027

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Core Chemical Identifier

The table below summarizes the fundamental chemical information for **3-Bromo-1H-indole-2-carbaldehyde**.

Property	Description
Systematic Name	3-Bromo-1H-indole-2-carbaldehyde [1]
Molecular Formula	C ₉ H ₆ BrNO [1]
Average Mass	224.057 Da [1]
Monoisotopic Mass	222.963276 Da [1]
CAS Registry Number	906440-21-9 [1]
ChemSpider ID	319759 [1]

Primary Role and Synthetic Application

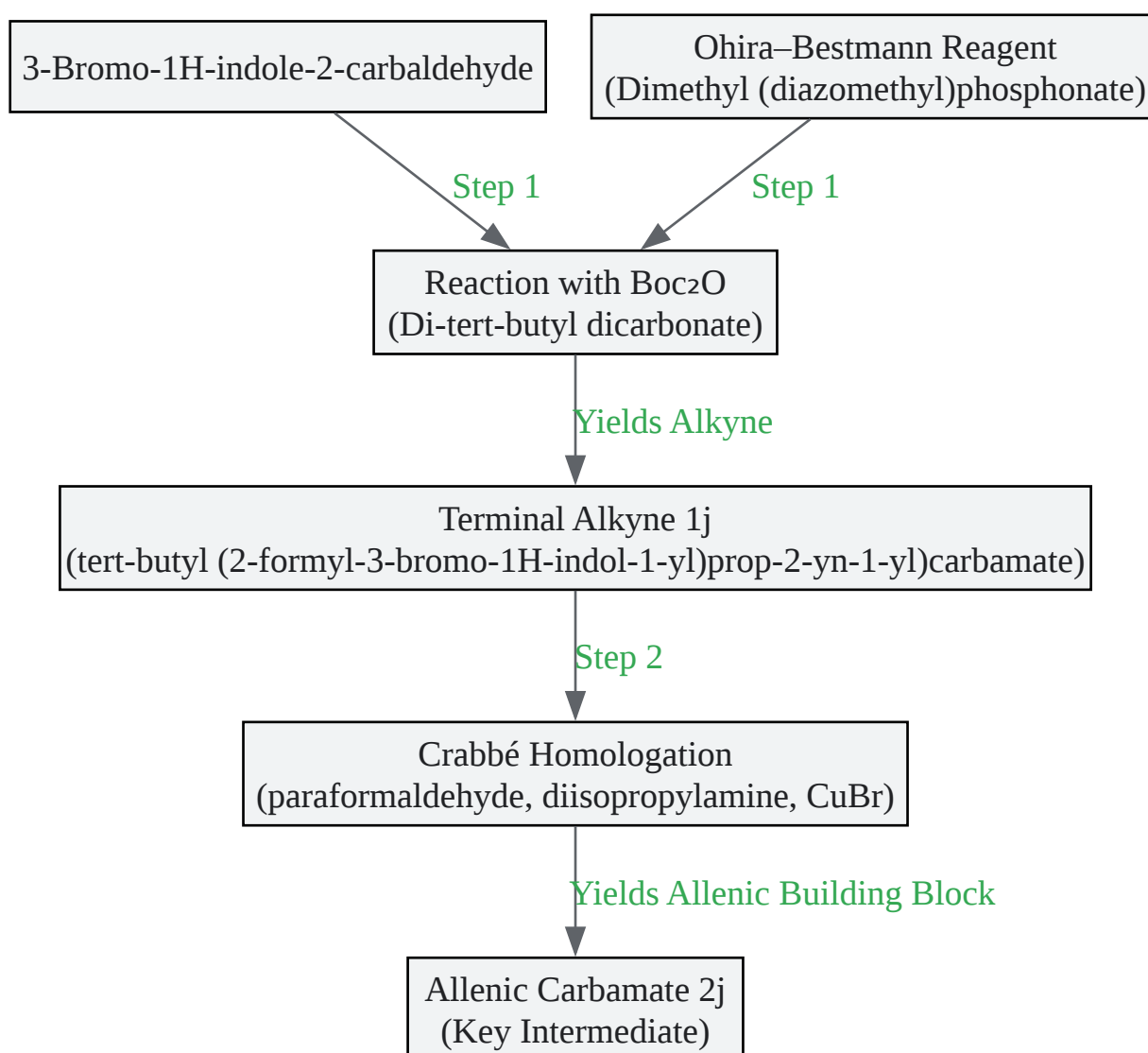
The primary value of **3-bromo-1H-indole-2-carbaldehyde** lies in its role as a **key synthetic building block**. Its molecular structure contains two highly functionalizable sites:

- The **aldehyde group** (-CHO) at the 2-position is susceptible to nucleophilic attack and can undergo various condensation reactions.
- The **bromine atom** at the 3-position can participate in metal-catalyzed cross-coupling reactions.

This combination allows chemists to use this molecule as a starting point for constructing more complex nitrogen-containing heterocycles. One documented application is its use in the synthesis of specialized allenic carbamates, which are precursors to biologically relevant heterocycles like **1,3-oxazin-2-ones** [2].

Detailed Experimental Protocol

The following diagram illustrates a documented synthetic workflow where **3-Bromo-1H-indole-2-carbaldehyde** is used to create a key intermediate for heterocycle synthesis [2].



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Step 1: Synthesis of Terminal Alkyne 1j [2]

- **Reaction:** **3-Bromo-1H-indole-2-carbaldehyde** is first reacted with the **Ohira–Bestmann reagent** (dimethyl (diazomethyl)phosphonate). This reaction is typically performed in the presence of a base like potassium carbonate in methanol and converts the aldehyde into a terminal alkyne.
- **Subsequent Protection:** The resulting indole-containing terminal alkyne is then treated with **Boc₂O** (**di-tert-butyl dicarbonate**) to install a Boc (tert-butyloxycarbonyl) protecting group on the indole nitrogen, yielding the intermediate **1j**.

Step 2: Synthesis of Allenic Carbamate 2j via Crabbé Homologation [2]

- **Reagents:** The terminal alkyne **1j** is subjected to a **Crabbé homologation** reaction. This involves reacting it with **paraformaldehyde** in the presence of **copper(I) bromide (CuBr)** and a base, **diisopropylamine**.
- **Outcome:** This reaction extends the alkyne by one carbon atom, transforming it into an **allene** functional group. The product of this step is the **allenic carbamate 2j**, a versatile intermediate for further cyclization reactions.

Therapeutic Potential and Research Context

While **3-bromo-1H-indole-2-carbaldehyde** itself is a research tool, it belongs to the **indole** chemical class, a **privileged scaffold** in medicinal chemistry [3] [4]. Indole derivatives are investigated for diverse therapeutic applications:

- **Anti-HIV Agents:** Research shows that the **indole-2-carboxylic acid** core can inhibit HIV-1 integrase, a key viral enzyme. Optimizing this scaffold has led to potent derivatives, underscoring the potential of modified 2-position indoles in antiviral drug discovery [5].
- **Anti-neurodegenerative Agents:** Indole-based compounds are explored for modulating targets in neurodegenerative diseases (NDs) like Alzheimer's and Parkinson's [3].
- **Anticancer Agents:** Indole-chalcone hybrids, which could be synthesized from aldehydes like **3-bromo-1H-indole-2-carbaldehyde**, demonstrate potent anticancer activity and can target multiple cellular pathways [4].

Key Characteristics for Researchers

For scientists working with this compound, its most valuable features are:

- **Diverse Reactivity:** The aldehyde and bromine handles allow for sequential and orthogonal chemical modifications.
- **Synthon for Fused Heterocycles:** It is a proven precursor for synthesizing complex structures like **3,4-dihydro-2H-1,3-oxazin-2-ones** [2] and other fused indole systems (e.g., oxazino[4,3-a]indoles) [6], which are common cores in bioactive molecules.
- **Material Science Potential:** Fused indole derivatives are also investigated in material science, particularly in developing organic dyes for dye-sensitized solar cells (DSSCs) [6].

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References

1. 3-Bromo-1H-indole-2-carbaldehyde | C₉H₆BrNO [chemspider.com]
2. Gold-catalyzed oxycyclization of allenic carbamates [pmc.ncbi.nlm.nih.gov]
3. Indole-Based Compounds in the Development of Anti ... [pmc.ncbi.nlm.nih.gov]
4. A comprehensive review on indole-chalcone hybrid as ... [sciencedirect.com]
5. Design, synthesis and biological evaluation of indole-2 ... [pmc.ncbi.nlm.nih.gov]
6. A new synthetic approach to the 3,4-dihydro-1 H -[1,4]oxazino ... [pubs.rsc.org]

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